

Toxicological Profile of 2-Methoxy-5-methylphenol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol

Cat. No.: B1664560

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Disclaimer: Limited direct toxicological data is available for **2-Methoxy-5-methylphenol**. This profile relies significantly on data from structurally similar compounds, a method known as read-across, to predict its potential toxicological effects. The primary surrogates used are its isomer, creosol (2-methoxy-4-methylphenol), and the related compound, guaiacol (2-methoxyphenol), as well as general data on cresols. This approach introduces uncertainty, and the information herein should be interpreted with caution.

Introduction

2-Methoxy-5-methylphenol, also identified as isocresol or 5-methylguaiacol, is an aromatic organic compound with the chemical formula C₈H₁₀O₂.^{[1][2][3]} It belongs to the class of methoxyphenols and is a derivative of cresol.^{[1][2]} This compound and its isomers are found in sources such as wood smoke and are used in various industrial applications, including as intermediates in the synthesis of pharmaceuticals and as flavoring and fragrance agents.^{[4][5]} Given its potential for human exposure, a thorough understanding of its toxicological profile is essential for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the known and predicted toxicological properties of **2-Methoxy-5-methylphenol**, based on available data and read-across from structurally related molecules.

Physicochemical Properties

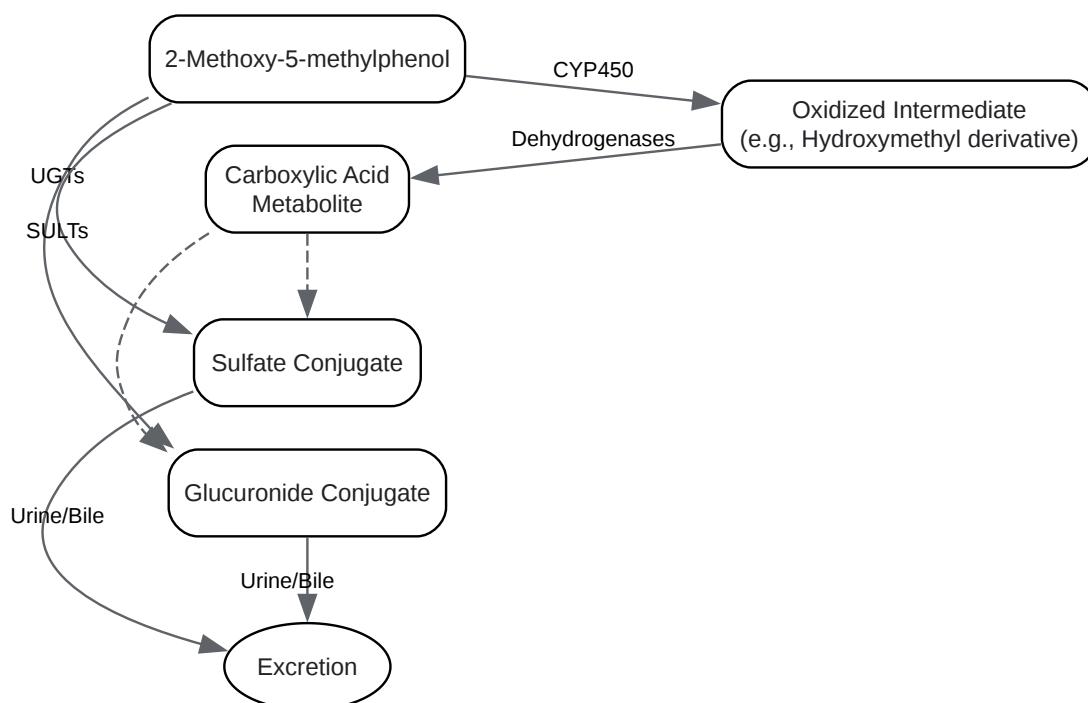
A summary of the key physicochemical properties of **2-Methoxy-5-methylphenol** is presented in Table 1.

Table 1. Physicochemical Properties of **2-Methoxy-5-methylphenol**

Property	Value	Reference(s)
CAS Number	1195-09-1	[1] [3]
Molecular Formula	C ₈ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	138.16 g/mol	[1] [3]
Appearance	White to off-white crystalline powder	[5]
Melting Point	35 - 39 °C	
Boiling Point	115 - 117 °C @ 20 mmHg	[6]
Water Solubility	Sparingly soluble	[5]
Synonyms	Isocreosol, 5-Methylguaiacol, 2-Hydroxy-4-methylanisole, 6-Methoxy-m-cresol	[1] [2]

Toxicokinetics (Metabolism)

Direct studies on the metabolism of **2-Methoxy-5-methylphenol** are not available. However, based on the metabolism of related compounds like cresols and guaiacol, a putative metabolic pathway can be proposed. Phenolic compounds are typically metabolized in the liver. The primary metabolic pathways are expected to be conjugation of the phenolic hydroxyl group with glucuronic acid or sulfate.^[7] Another potential pathway, as seen with p-cresol, involves the oxidation of the methyl group, which could lead to the formation of corresponding carboxylic acids.^[8] It is also possible that reactive intermediates, such as quinone-methides, could be formed during metabolism.^[8] These metabolic processes generally aim to increase the water solubility of the compound to facilitate its excretion via the kidneys.^[7]



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Caption: Putative metabolic pathway of **2-Methoxy-5-methylphenol**.

Toxicological Profile

Acute Toxicity

No specific LD₅₀ values for **2-Methoxy-5-methylphenol** are available. However, GHS classifications indicate that it is "Harmful if swallowed".^[9] Read-across data from guaiacol and cresols provide an indication of its potential acute toxicity (Table 2).

Table 2. Acute Oral Toxicity of Structural Analogs

Compound	Species	Route	LD ₅₀ (mg/kg)	Reference(s)
Guaiacol	Rat	Oral	520 - 725	[10][11]
Guaiacol	Mouse	Oral	621	[11]
o-Cresol	Rat	Oral	121	[7]
m-Cresol	Rat	Oral	242	[7]
p-Cresol	Rat	Oral	207	[7]

Irritation and Sensitization

2-Methoxy-5-methylphenol is classified as causing skin and serious eye irritation.[9]

Inhalation may also cause respiratory irritation.[9] There is no specific information available regarding the skin sensitization potential of **2-Methoxy-5-methylphenol**.

Repeated Dose Toxicity

There are no repeated dose toxicity studies specifically for **2-Methoxy-5-methylphenol**.

However, studies on cresols provide an indication of potential target organs and no-observed-adverse-effect levels (NOAELs) (Table 3). Common findings in repeated dose studies with cresols include effects on the liver and kidneys, as well as irritation of the gastrointestinal and respiratory tracts.[7]

Table 3. Repeated Dose Toxicity of Structural Analogs (Read-Across Data)

Compound	Species	Duration	Route	NOAEL (mg/kg/day)	Key Effects at LOAEL	Reference(s)
o-Cresol	Rat	90-day	Gavage	50	Decreased body weight, neurotoxicity	[12]
m-Cresol	Rat	90-day	Gavage	50	Decreased body weight, neurotoxicity	[12]
p-Cresol	Rat	28-day	Diet	87	Nasal respiratory epithelial hyperplasia	[9]
Guaiacol	Rat	4-week	Oral	< 1500 (LOAEL)	Not specified	

Genotoxicity

No direct genotoxicity data for **2-Methoxy-5-methylphenol** were identified. A safety assessment for its isomer, 2-methoxy-4-methylphenol (creosol), concluded that it is not expected to be genotoxic based on read-across data from eugenol. Guaiacol has shown mixed results in some in vitro genotoxicity assays, with some studies indicating a potential for clastogenic effects at high concentrations, while Ames tests have generally been negative.[\[5\]](#) Cresol isomers have generally been found to be non-genotoxic in a variety of bacterial and mammalian cell assays.[\[7\]](#)

Carcinogenicity

There are no carcinogenicity studies on **2-Methoxy-5-methylphenol**. The EPA has classified m-, o-, and p-cresol as possible human carcinogens (Group C) based on inadequate human

data and limited data in animals.[\[12\]](#) In silico models for guaiacol have produced mixed predictions for carcinogenicity in rodents.[\[5\]](#)

Reproductive and Developmental Toxicity

No reproductive or developmental toxicity studies have been conducted on **2-Methoxy-5-methylphenol**. For the isomer 2-methoxy-4-methylphenol, it has been concluded that there is insufficient data, and the Threshold of Toxicological Concern (TTC) approach is used for risk assessment. Studies on cresols have shown developmental toxicity, but generally at doses that also cause maternal toxicity.[\[7\]](#) A two-generation reproductive toxicity study on o-cresol in rats established a NOAEL of 773 mg/kg/day for fertility.[\[6\]](#) A developmental toxicity study on o-cresol in rats identified a NOAEL of 100 mg/kg/day.[\[6\]](#)

Table 4. Reproductive and Developmental Toxicity of Structural Analogs (Read-Across Data)

Compound	Species	Study Type	NOAEL (mg/kg/day)	Endpoint	Reference(s)
o-Cresol	Rat	2-Generation Reproduction	773	Fertility	[6]
o-Cresol	Rat	Developmental	100	Developmental Toxicity	[6]
p-Cresol	Rat	Reproductive	450 (highest dose tested)	Reproductive Toxicity	[9]
m-Cresol	Rat	Developmental	175	Developmental Toxicity	

Mechanism of Toxicity

The precise mechanism of toxicity for **2-Methoxy-5-methylphenol** has not been elucidated. However, based on its phenolic structure, it is likely to share mechanisms with other phenolic compounds. These mechanisms include:

- Membrane Disruption: Phenolic compounds can disrupt cell membranes, leading to increased permeability and loss of cellular integrity.[\[8\]](#)

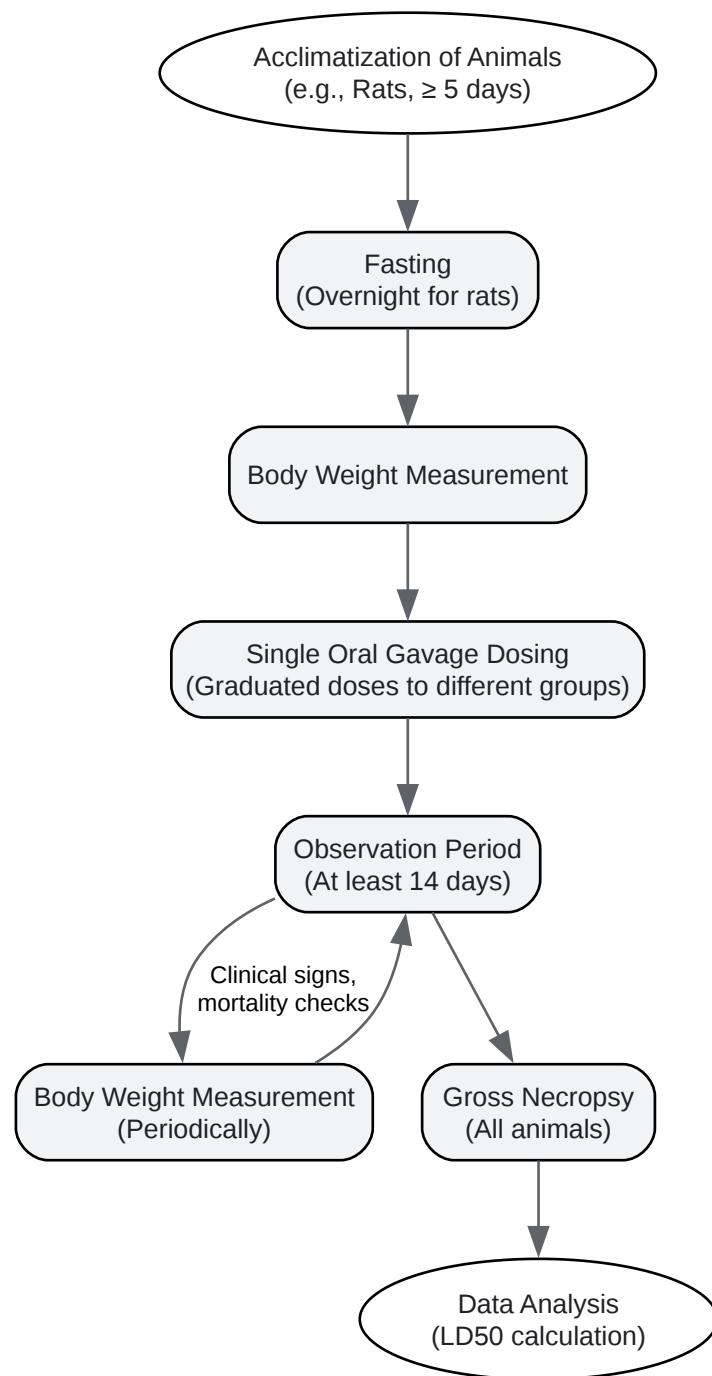
- Protein Denaturation: At high concentrations, phenols can denature and precipitate cellular proteins, leading to cell death.[8]
- Oxidative Stress: The metabolism of phenolic compounds can generate reactive oxygen species (ROS), leading to oxidative stress and damage to cellular components.[10]
- Interaction with Signaling Pathways: There is evidence that some phenolic compounds can interfere with cellular signaling pathways. For example, guaiacol has been shown to disrupt the Wnt signaling pathway in zebrafish embryos.[10]

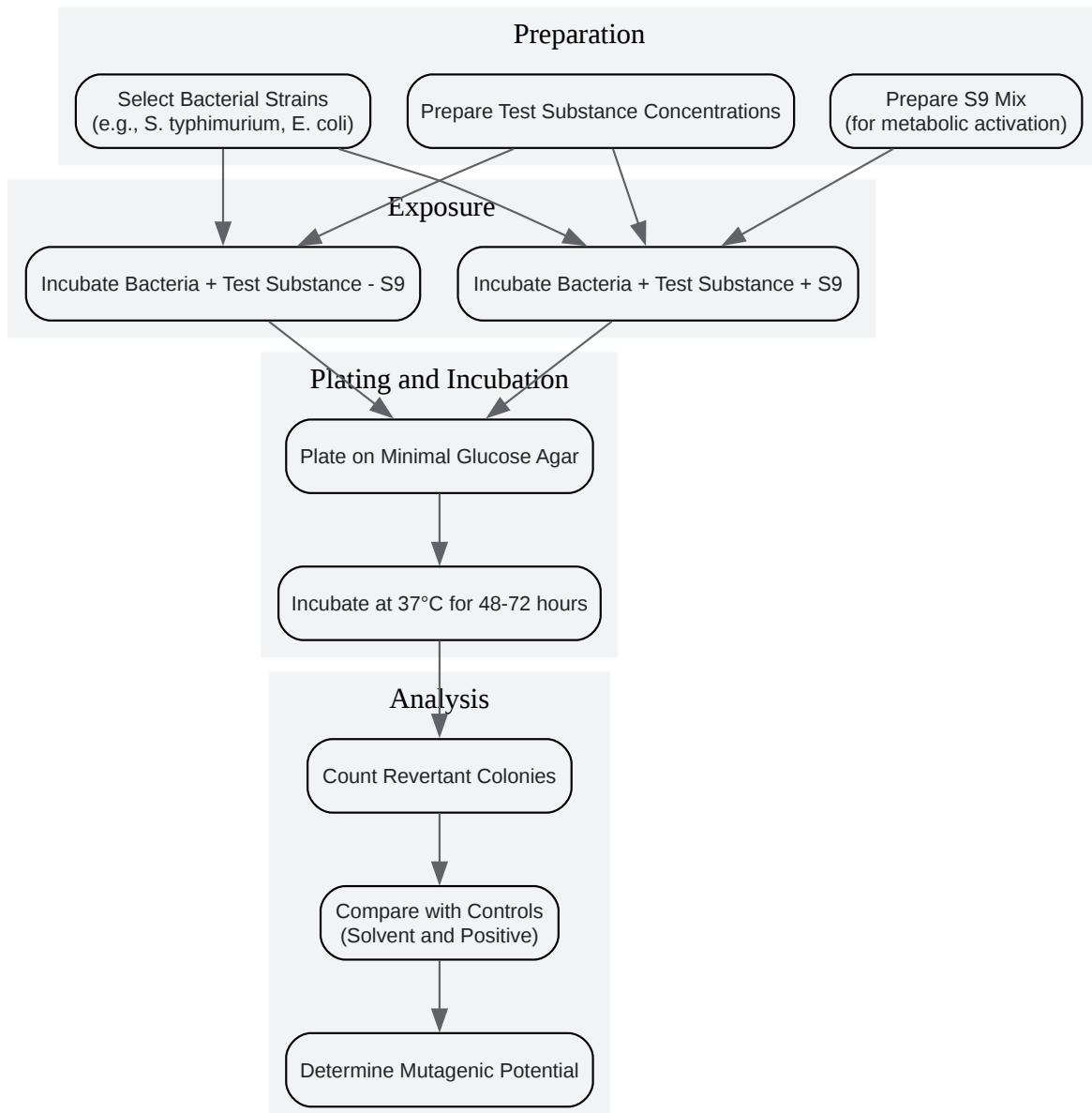
Experimental Protocols

As no specific toxicological studies for **2-Methoxy-5-methylphenol** are publicly available, this section provides an overview of standard experimental protocols that would be relevant for assessing its toxicity.

Acute Oral Toxicity (based on OECD Guideline 401)

This test is designed to determine the median lethal dose (LD_{50}) of a substance after a single oral administration.



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